

Ethyl Rutinoside: Physicochemical Characterization and Bioactive Potential

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Compound of Interest

Compound Name: Ethyl rutinoside

CAS No.: 187539-57-7

Cat. No.: B1149303

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Content Type: Technical Guide / Whitepaper Audience: Researchers, Application Scientists, Drug Development Professionals Subject: Molecular Weight, Synthesis, and Functional Characterization of **Ethyl Rutinoside** (CAS 187539-57-7)[1]

Executive Summary

Ethyl rutinoside (Ethyl 6-O- α -L-rhamnopyranosyl- β -D-glucopyranoside) is a disaccharide glycoside derivative formed primarily through the enzymatic transglycosylation of rutin (quercetin-3-O-rutinoside) in ethanolic environments.[1][2] Unlike its parent flavonoid rutin, which exhibits poor water solubility limiting its bioavailability, **ethyl rutinoside** represents a highly soluble, non-chromophoric sugar derivative with emerging therapeutic potential, particularly in glycemic regulation.

This guide provides a definitive technical analysis of **ethyl rutinoside**, establishing its molecular weight as 354.35 Da, detailing its enzymatic genesis, and outlining rigorous analytical protocols for its identification in complex matrices.

Physicochemical Specifications

The accurate characterization of **ethyl rutinose** requires precise distinction from its parent compound, rutin, and its aglycone, quercetin. The following specifications constitute the standard identity profile for research and development applications.

Table 1: Core Chemical Identity

Parameter	Technical Specification
Chemical Name	Ethyl rutinose; Ethyl 6-O- α -L-rhamnopyranosyl- β -D-glucopyranoside
CAS Number	187539-57-7
Molecular Formula	C ₁₄ H ₂₆ O ₁₀
Molecular Weight	354.35 g/mol
Monoisotopic Mass	354.1526 Da
Physical State	Hygroscopic powder or crystalline solid (white to off-white)
Solubility	High water solubility; soluble in lower alcohols (methanol, ethanol)
UV/Vis Absorption	Negligible (lacks the flavonoid chromophore)

Structural Logic & Mass Balance

The formation of **ethyl rutinose** follows a stoichiometric transglycosylation mechanism.^[2] Researchers can validate the molecular weight through the following mass balance equation, essential for confirming reaction completion in synthetic workflows:

^[1]^[2]

- Reactants: Rutin (610.52 Da) + Ethanol (46.07 Da) = 656.59 Da^[1]^[2]
- Products: Quercetin (302.24 Da) + **Ethyl Rutinose** (354.35 Da) = 656.59 Da^[1]^[2]

Molecular Genesis and Synthesis Protocol

The primary route for high-purity **ethyl rutinose** production is the enzymatic hydrolysis of rutin in the presence of ethanol.[2] This reaction is catalyzed by rutinoidase (typically sourced from *Fagopyrum tataricum* or fungal sources like *Aspergillus*).[1][2]

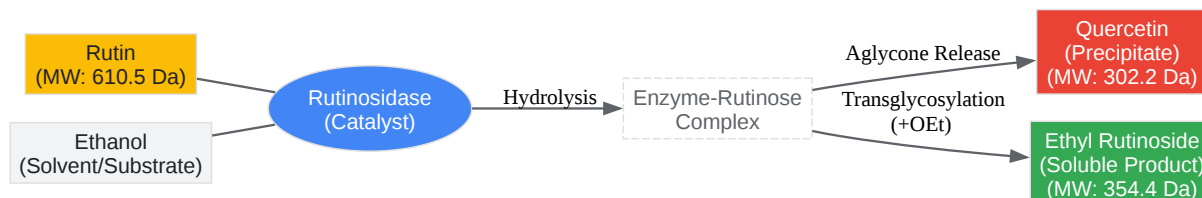
Mechanism of Action

The enzyme cleaves the

-glycosidic bond between the rutinose disaccharide and the quercetin aglycone. In the presence of ethanol, the enzyme acts as a transferase, attaching the ethyl group to the anomeric carbon of the glucose moiety, preventing the reverse reaction (hydrolysis back to free rutinose).[1]

Visualization: Enzymatic Transglycosylation Pathway

The following diagram illustrates the critical pathway for **ethyl rutinose** formation, highlighting the separation of the insoluble aglycone (Quercetin) from the soluble glycoside.



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Figure 1: Enzymatic pathway for the conversion of Rutin to **Ethyl Rutinose** via Rutinoidase-mediated transglycosylation.[1][2][3][4][5]

Experimental Protocol: Bioconversion Workflow

Objective: Synthesize and isolate **Ethyl Rutinose** from Tartary Buckwheat extract.

- **Substrate Preparation:** Dissolve Rutin (10 mM) in a buffer solution (Acetate buffer, pH 5.0) containing 10–20% (v/v) Ethanol.[1][2]

- Note: Ethanol acts as both the acceptor substrate and a solubility enhancer for Rutin.[2]
- Enzymatic Reaction: Add Rutinosidase (crude extract from *F. tataricum* seeds or purified enzyme).[1][2] Incubate at 37°C for 2–4 hours.
- Monitoring: Track the reaction via TLC or HPLC.
 - Endpoint: Disappearance of the Rutin peak and appearance of the insoluble Quercetin precipitate.[2]
- Purification (Self-Validating Step):
 - Centrifugation: Spin down the mixture. The pellet contains Quercetin (yellow).[1][2]
 - Supernatant: Contains **Ethyl Rutinoside** (colorless).[1][2]
 - Validation: The supernatant should show no UV absorbance at 360 nm (characteristic of flavonoids), confirming the removal of the aglycone.[2]
- Isolation: Evaporate ethanol/water from the supernatant to obtain **Ethyl Rutinoside** crystals.

Analytical Validation

To confirm the molecular weight and structure of **Ethyl Rutinoside**, a multi-modal approach combining Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) is required.[1][2]

Mass Spectrometry (LC-MS/MS)[1][2]

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode () or Negative Mode ().[1][2]
- Target Ions:
 - Positive Mode: Observe peak at m/z 377 ().[1][2]

- Negative Mode: Observe peak at m/z 353 ().
- Fragmentation: MS/MS should yield a fragment at m/z 163 (Rhamnosyl cation) or loss of the ethyl group ().[\[1\]](#)[\[2\]](#)

NMR Spectroscopy

NMR confirms the glycosidic linkage and the presence of the ethyl group.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- ^1H NMR (D_2O): Look for the triplet methyl signal of the ethyl group (ppm) and the doublet anomeric proton of the glucose moiety.[\[1\]](#)[\[2\]](#)
- ^{13}C NMR:
 - Ethyl group: Signals at ppm (CH_3) and ppm (CH_2).[\[1\]](#)[\[2\]](#)
 - Anomeric Carbons: Distinct signals for Glucose C1 (ppm) and Rhamnose C1 (ppm).[\[1\]](#)[\[2\]](#)

Therapeutic & Functional Implications[\[2\]](#)

Hypoglycemic Potential

Recent studies indicate that **Ethyl Rutinoside** contributes significantly to the anti-diabetic properties of processed Tartary buckwheat.[\[2\]](#) Unlike Rutin, which requires gut microbiota hydrolysis to release the bioactive aglycone, **Ethyl Rutinoside** is water-soluble and may interact directly with glucose transporters or

-glucosidase enzymes.[\[1\]](#)[\[2\]](#)

Solubility & Formulation

- Challenge: Rutin solubility in water is extremely low (~0.125 g/L), limiting its use in liquid formulations.[2]
- Solution: **Ethyl Rutinoside** exhibits solubility orders of magnitude higher (>500 g/L est.), making it an ideal candidate for functional beverages or high-concentration parenteral delivery systems where flavonoid-like glycosidic activity is desired without the solubility constraints of the aglycone.[1][2]

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